

# Quantitative Data on Synergistic Effects

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Guaijaverin

CAS No.: 22255-13-6

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The tables below summarize key quantitative findings from *in vitro* and *in vivo* studies, comparing the effects of the **Guaijaverin** and EGCG complex (GEC) against EGCG alone.

**Table 1: In Vitro Synergistic Inhibition of Allergic and Inflammatory Mediators [1] [2]**

Parameter Measured	Effect of GEC vs. EGCG Alone	Reported Synergistic Enhancement
<b><math>\beta</math>-hexosaminidase release</b> (a marker of mast cell degranulation)	Inhibition	~4.20% greater inhibition [2]
<b>Nitric Oxide (NO)</b> production	Inhibition	~3.8% greater inhibition [1]
<b>Inducible NO Synthase (iNOS)</b>	Inhibition	~5.1% greater inhibition [1]
<b>Cyclooxygenase-2 (COX-2)</b>	Inhibition	~4.1% greater inhibition [1]
<b>Interleukin-12 (IL-12) production</b> (downregulated in allergies)	Increase	~7.5% greater increase in one model; ~5.4% in another [1]
<b>Th2 Cytokines (IL-4, IL-5, IL-13)</b>	Inhibition	0.67% to 4.71% greater inhibition [2]
<b>Th1 Cytokine (IFN-<math>\gamma</math>) production</b>	Increase	~12.43% greater increase [2]

Table 2: In Vivo Efficacy in Allergic Rhinitis Mouse Model [1] [2]

Parameter Measured	Effect of ILS-F-2301 (100 mg/kg)
OVA-specific IgE (in serum)	Inhibition
Histamine (in serum)	Inhibition
Th2 Cytokines (IL-4, IL-5) (in serum)	28.23% and 47.15% inhibition, respectively
Th1 Cytokine (IFN- $\gamma$ ) (in serum)	37.11% activation (increase)

## Detailed Experimental Protocols

The following methodologies are based on the cited studies and are crucial for replicating the research.

### Protocol 1: In Vitro Assessment of Anti-allergic Activity [2]

- **Cell Line:** Use RBL-2H3 mast cells.
- **Sensitization:** Stimulate the cells with dinitrophenyl-immunoglobulin E (DNP-IgE).
- **Treatment:** Pre-treat cells with GEC, ILS-F-2301, EGCG alone, or a control before challenging with the antigen (DNP-human serum albumin).
- **Measurement:**
  - **$\beta$ -hexosaminidase release:** Collect cell supernatant and measure the release of this enzyme, a key marker of mast cell degranulation.
  - **Cytokine analysis:** Use techniques like ELISA to measure the levels of cytokines (IL-4, IL-5, IL-13, IFN- $\gamma$ ) in the supernatant.

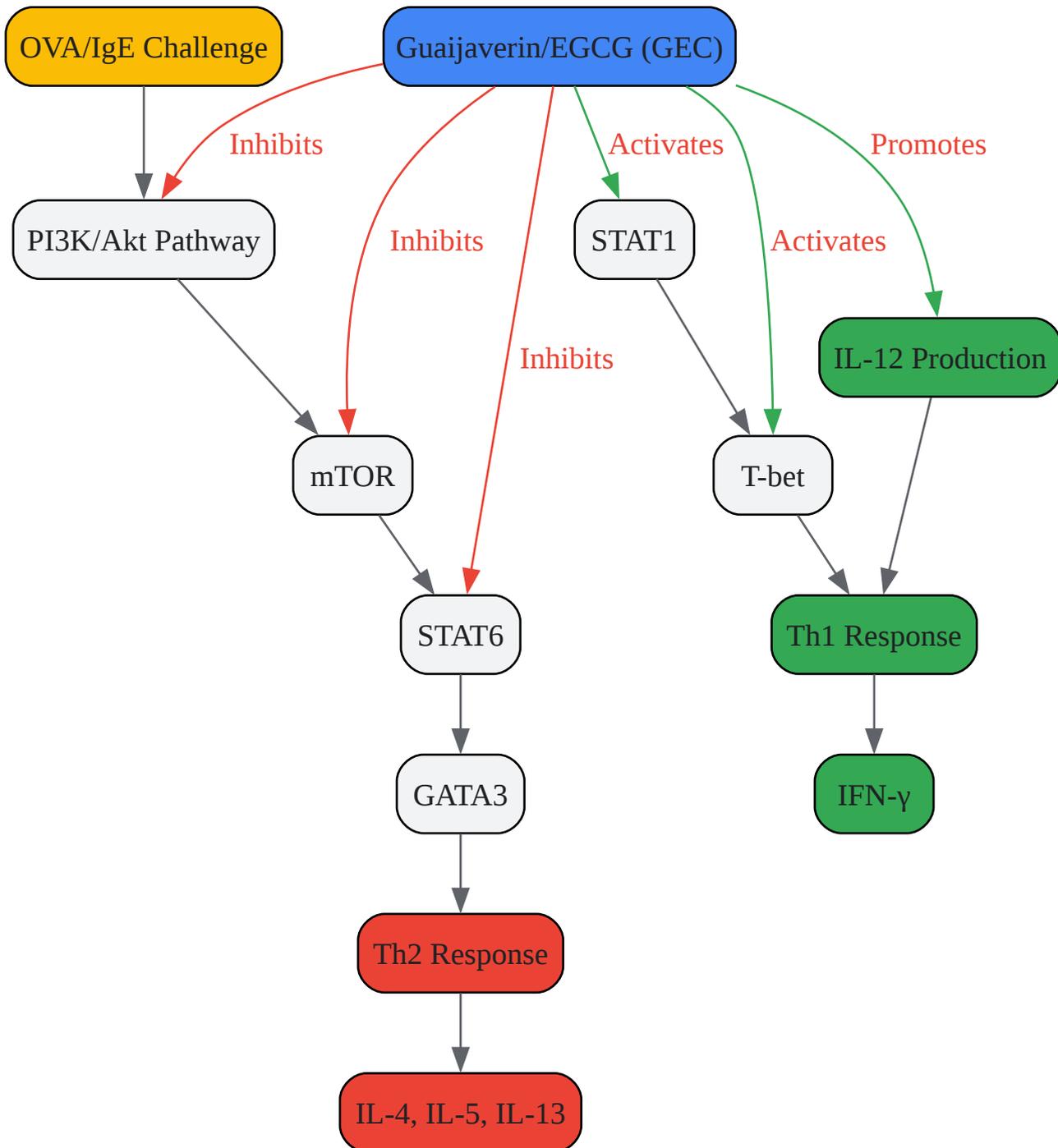
### Protocol 2: In Vivo Allergic Rhinitis Mouse Model [1] [2]

- **Animal Sensitization:** Sensitize mice (e.g., BALB/c) intraperitoneally with ovalbumin (OVA) and aluminum hydroxide (Alu) adjuvant on days 0, 5, and 14.
- **Treatment:** Orally administer the test compound (e.g., ILS-F-2301 at 100 mg/kg) or a vehicle control for a defined period, typically around the time of challenge.
- **Challenge:** Intranasally challenge the mice with OVA to induce local allergic inflammation.

- **Sample Collection:** After sacrifice, collect blood serum to measure OVA-specific IgE, histamine, and cytokines (IL-4, IL-5, IFN- $\gamma$ ).

## Signaling Pathways and Mechanisms

The synergistic anti-allergic effect is achieved by simultaneously modulating multiple signaling pathways to rebalance the T-helper (Th) cell response, shifting it away from a pro-allergic state (Th2) and towards a protective state (Th1).



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*Diagram: GEC rebalances the Th1/Th2 immune response by modulating key signaling pathways. It inhibits the PI3K/Akt/mTOR/STAT6 axis to suppress the pro-allergic Th2 response, while simultaneously activating the STAT1/T-bet axis and promoting IL-12 production to enhance the protective Th1 response [1] [2].*

## Key Research Formulations

The synergistic effect is most pronounced in specific combinations:

- **GEC (Guajaverin and EGCG Complex):** The studied synergistic complex itself [1] [2].
- **ILS-F-2301:** A standardized extract with a 2:8 ratio of *Psidium guajava* (guava, source of **guajaverin**) and *Camellia sinensis* (green tea, source of EGCG) [1] [2].

In summary, the combination of **guajaverin** and EGCG demonstrates a multi-targeted mechanism, effectively alleviating allergic symptoms by rebalancing the immune response, which presents a significant potential for therapeutic application.

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## References

1. Guajaverin And Epigallocatechin Gallate Exerts ... [pubmed.ncbi.nlm.nih.gov]
2. Guajaverin and Epigallocatechin Gallate Complex ... [pubmed.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Quantitative Data on Synergistic Effects]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b625378#guajaverin-synergistic-effects-egcg>]

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